

AZD8154: A Technical Guide to its Selectivity for PI3K Isoforms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD8154
Cat. No.: B10821542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the selectivity profile of **AZD8154**, a potent dual inhibitor of phosphoinositide 3-kinase (PI3K) gamma (γ) and delta (δ) isoforms. The information is compiled for researchers, scientists, and professionals in drug development to facilitate further investigation and application of this compound.

Quantitative Selectivity Data

The inhibitory activity of **AZD8154** against the four Class I PI3K isoforms (α , β , γ , and δ) has been characterized through both biochemical and cellular assays across multiple species. The data, presented in terms of pIC50 and IC50 values, demonstrates a strong selectivity for the γ and δ isoforms.

Biochemical Assay Data

Biochemical assays were performed to determine the direct inhibitory effect of **AZD8154** on the enzymatic activity of purified PI3K isoforms.

Table 1: **AZD8154** PI3K Isoform Selectivity in Biochemical Assays

Species	Parameter	PI3K γ	PI3K δ	PI3K α	PI3K β
Human	pIC50	9.1	9.2	7.2	5.9
IC50 (nM)	0.79	0.69	61	1400	
Dog	pIC50	8.5	8.5	7.5	6.5
IC50 (nM)	3.0	3.4	30	301	
Mouse	pIC50	8.0	8.6	7.8	5.6
IC50 (nM)	9.5	2.7	15	2600	

Data sourced from AstraZeneca's Open Innovation platform.[\[1\]](#)

Cellular Assay Data

Cellular assays provide insight into the compound's activity in a more physiologically relevant context, measuring the inhibition of PI3K signaling within specific cell lines.

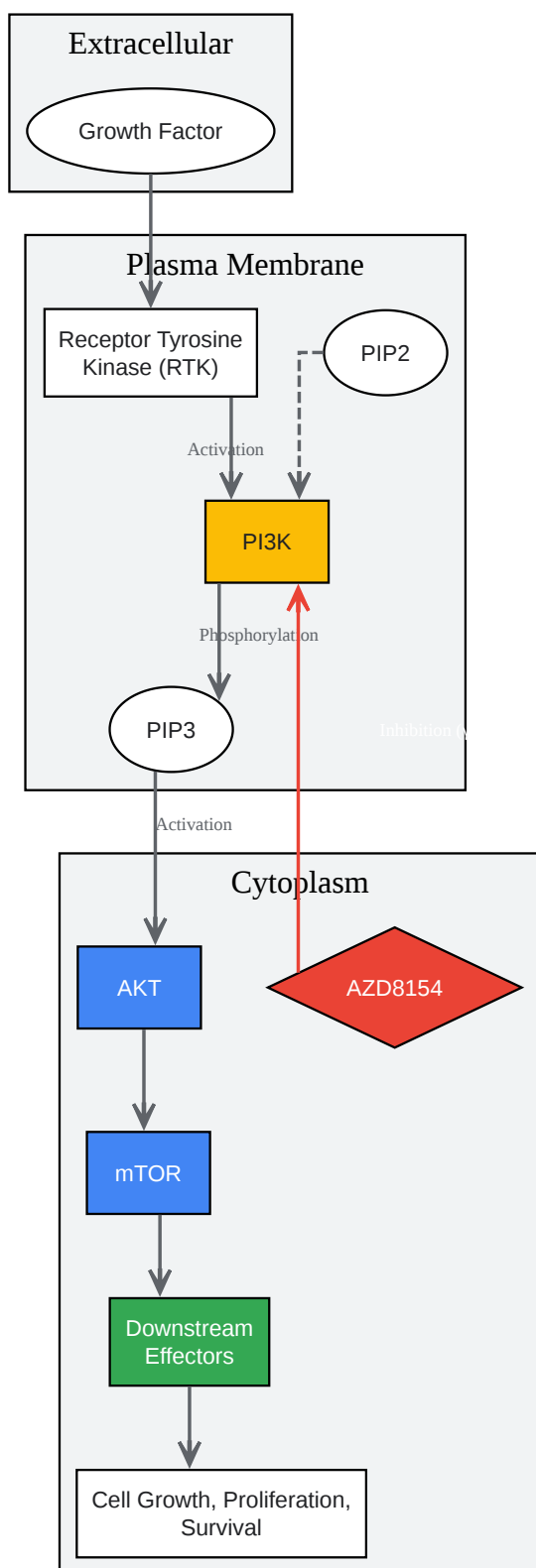
Table 2: **AZD8154** In Vitro Inhibition of PI3K Isoforms in Cellular Assays

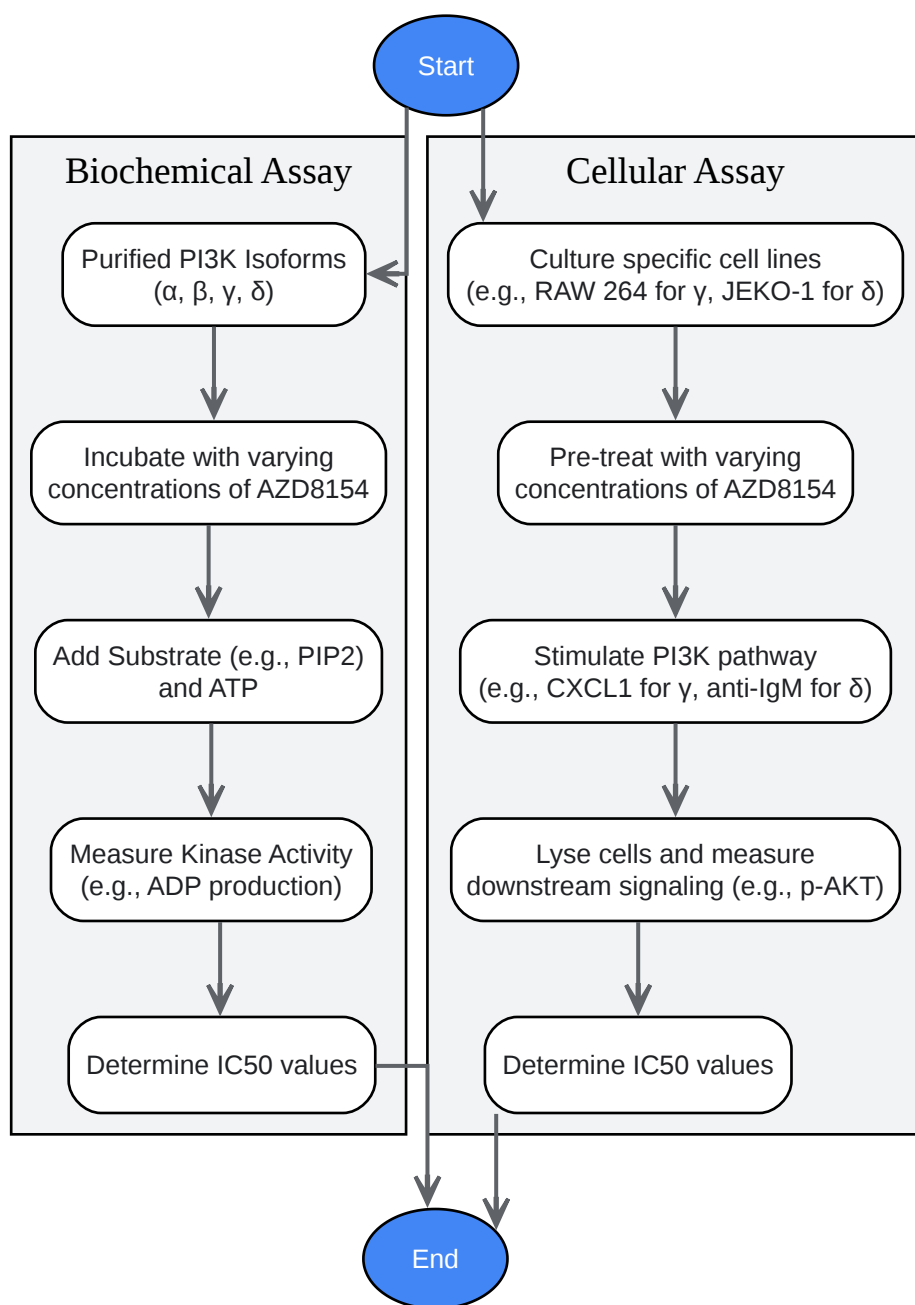
Target Isoform	Cell Line	pIC50	IC50 (nM)
PI3K γ	RAW 264	9.1	0.76
PI3K δ	JEKO-1	8.4	4.3
PI3K α	PDPK1	<4.7	>18400
PI3K β	TOR7	<4.5	>30000

Data sourced from AstraZeneca's Open Innovation platform.[\[1\]](#)

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the PI3K signaling pathway and a general workflow for determining kinase inhibitor selectivity.





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References

- 1. AZD8154 [openinnovation.astrazeneca.com]
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